

Proper Disposal Procedures for (+)-Indolactam V

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Compound of Interest

Compound Name: (+)-Indolactam V

CAS No.: 90365-56-3

Cat. No.: B3431478

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Executive Summary

(+)-Indolactam V (IL-V) is a potent Protein Kinase C (PKC) activator and tumor promoter. While its standard Global Harmonized System (GHS) classification often highlights immediate irritant effects (Skin/Eye Irritation), its biological capability to alter cell signaling pathways at nanomolar concentrations necessitates a disposal protocol stricter than standard organic waste.

The Core Directive: Treat all **(+)-Indolactam V** waste not merely as a chemical irritant, but as a high-potency bioactive contaminant. Incineration is the only validated method for final destruction.

Chemical Profile & Hazard Logic

To ensure safety, we must understand the "Why" behind the protocol. IL-V contains an indole core structure.[1] Unlike simple solvents, it is stable enough to persist in water systems and bioactive enough to disrupt aquatic life or research models if improperly drained.

Chemical Identity Table

Parameter	Detail
Chemical Name	(+)-Indolactam V
CAS Number	112965-16-1 (Generic/Isomer specific varies; often listed under (-)-isomer 90365-57-4 for SDS)
Molecular Formula	C ₁₄ H ₁₉ N ₃ O ₂
Primary Hazard	PKC Activation / Tumor Promotion
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit.[2][3] 2A (H319), STOT SE 3 (H335)
Waste Stream	Toxic Organic (Non-Halogenated)

Expert Insight: Do not be misled by the "Irritant" label. The primary risk in a research setting is unintentional biological activation. If IL-V dust or residue contacts skin or is released into drains, it can act as a tumor promoter. Therefore, we utilize a "Zero-Drain" policy.

Waste Segregation & Compatibility

Effective disposal starts at the bench. You must segregate IL-V based on its physical state and chemical compatibility.

- **Incompatibility:** Indoles are electron-rich. Avoid mixing IL-V waste with strong oxidizers (e.g., concentrated nitric acid, peroxides) or bleach (Sodium Hypochlorite).
 - **Why?** Reaction with bleach can produce chlorinated indoles, which may have unknown toxicity profiles or form insoluble precipitates that clog waste lines.
- **Solvent Compatibility:** IL-V is soluble in DMSO, Ethanol, and Methanol. These are compatible with standard "Organic Solvent" waste streams destined for incineration.

Operational Disposal Protocol (Step-by-Step)

This protocol utilizes a Self-Validating System: every step includes a check to ensure containment before moving to the next.

A. Solid Waste (Powder, Contaminated PPE)

Applicability: Expired stock, spill cleanup materials, gloves.

- Containment: Place solid waste in a clear, sealable polyethylene bag (4 mil thickness minimum).
- Double-Barrier: Place the first bag inside a second bag or a dedicated wide-mouth solid waste jar.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "Solid debris contaminated with **(+)-Indolactam V.**"
 - Hazard Checkbox: Toxic, Irritant.
- Validation: Visually inspect the outer bag. If any powder is visible between the layers, the inner bag has failed. Repackage immediately.

B. Liquid Waste (Stock Solutions, Mother Liquors)

Applicability: Unused DMSO/Ethanol stocks, reaction mixtures.

- Selection: Use a dedicated amber glass or HDPE waste bottle.
- Transfer: Pour liquid waste via a funnel to prevent dripping.
- Rinsing: Rinse the original container with a small volume of Ethanol. Add this rinse to the waste bottle.
 - Expert Note: This "triple rinse" method ensures the original container is classified as "RCRA Empty" (though we still recommend disposing of the empty vial as solid waste).
- Labeling:
 - Constituents: "Ethanol/DMSO solution with Trace **(+)-Indolactam V.**"
 - Hazard:[\[2\]](#)[\[3\]](#)[\[4\]](#) Flammable, Toxic.

C. Aqueous Waste (Cell Media/Buffers)

Applicability: Cell culture media containing IL-V.

Do not pour down the sink. Even dilute concentrations are bioactive.

- Collection: Collect all treated media in a dedicated carboy.
- Stabilization: If the media contains biologicals, you may add a disinfectant (like Wescodyne) only if confirmed compatible with the waste hauler's incineration profile. Avoid Bleach to prevent chemical reaction with the indole.
- Disposal: Hand off to EHS as "Aqueous Chemical Waste" for incineration.

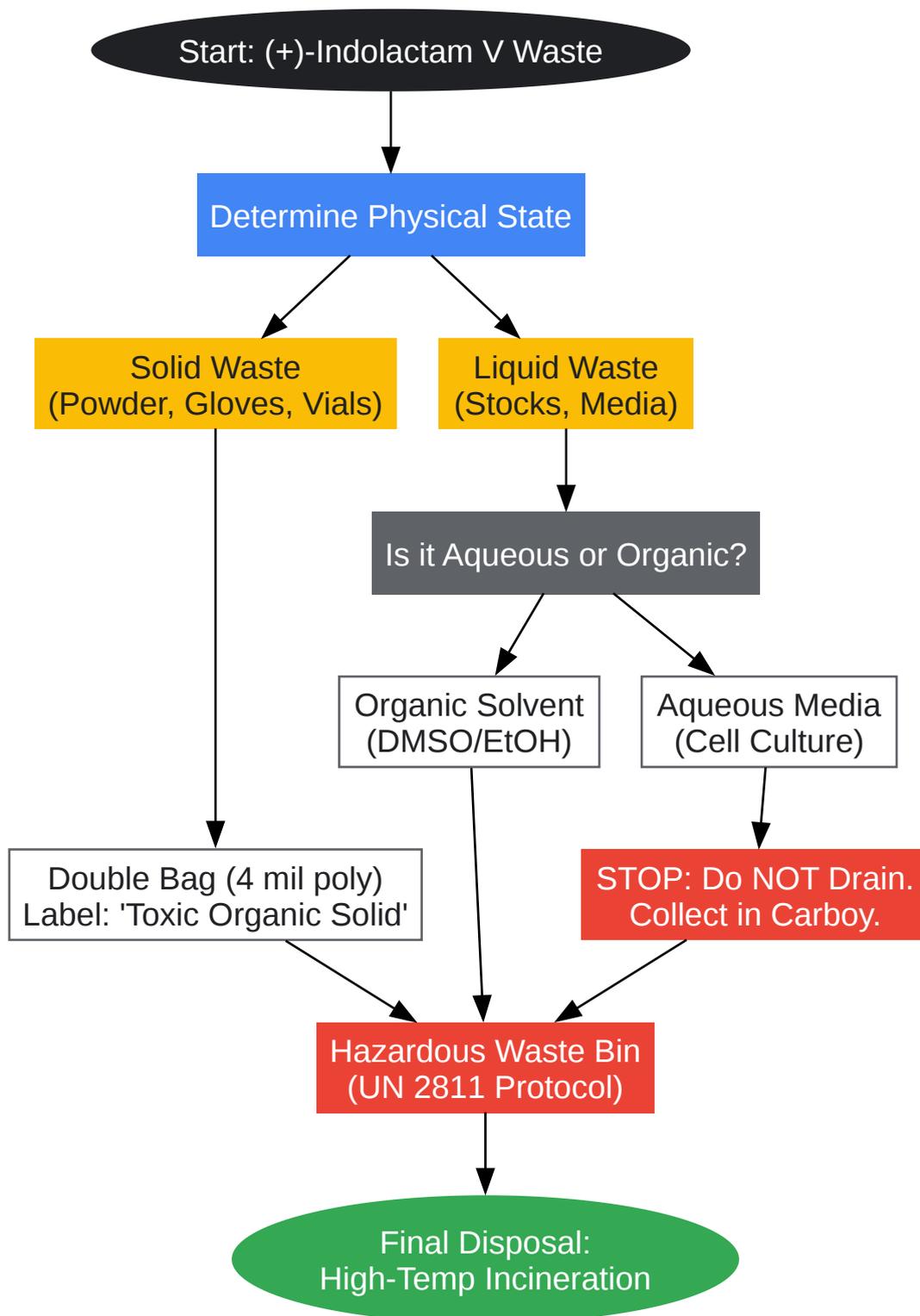
Decontamination & Spill Response

If a spill occurs, chemical deactivation is secondary to physical containment.

- Isolate: Mark the area. Don double nitrile gloves.
- Solubilize: IL-V is hydrophobic. Water alone will spread it.
 - Protocol: Wet a paper towel with Ethanol (70%) or Acetone.
- Wipe: Wipe from the outside of the spill toward the center.
- Wash: Follow with a soap and water wash to remove residues.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Verification (The UV Check):
 - Many indoles fluoresce under UV light. Use a handheld UV lamp (long-wave, 365nm) to inspect the benchtop.
 - Pass Criteria: No fluorescence observed.
 - Fail Criteria: Visible glowing spots → Repeat Ethanol wipe.

Visual Decision Workflow

The following diagram illustrates the logical flow for categorizing and disposing of Indolactam V waste.



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Figure 1: Operational decision tree for **(+)-Indolactam V** waste streams. Note the strict "No Drain" policy for aqueous media.

Regulatory Compliance & Transport

When preparing waste for pickup by your institution's EHS or external contractor (e.g., Clean Harbors, Veolia), adhere to these classifications to ensure compliance with EPA (RCRA) and DOT regulations.

- DOT Shipping Name: Toxic solids, organic, n.o.s. (Indolactam V)[1][2][7]
- UN Number: UN 2811
- Hazard Class: 6.1
- Packing Group: III

Expert Tip: While Indolactam V is not explicitly listed on the EPA "P-List" (acutely toxic) or "U-List", its mechanism of action warrants managing it as if it were a P-listed waste (trace contamination counts). This conservative approach protects your facility from liability regarding environmental discharge.

References

- National Institutes of Health (NIH). (2022). NIH Waste Disposal Guide. Retrieved from [\[Link\]](#)
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- To cite this document: BenchChem. [Proper Disposal Procedures for (+)-Indolactam V]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3431478#indolactam-v-proper-disposal-procedures>]

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